An In-depth Technical Guide to 1-Methoxyphenazine: Solubility and Storage Conditions

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1-Methoxyphenazine*
CAS No.:	*2876-17-7*
Cat. No.:	*B1209711*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the solubility and storage of **1-methoxyphenazine** (CAS 2876-17-7), a heterocyclic aromatic compound with applications in organic synthesis, materials science, and pharmaceutical research. Understanding its physicochemical properties is paramount for ensuring experimental reproducibility, maintaining compound integrity, and maximizing its potential in various research and development endeavors.

Core Compound Characteristics

1-Methoxyphenazine is a phenazine derivative characterized by a methoxy group substitution. This structural feature significantly influences its electronic properties and, consequently, its solubility and stability.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
CAS Number	2876-17-7	[1][2]
Molecular Formula	$C_{13}H_{10}N_2O$	[1][2]
Molecular Weight	210.24 g/mol	[1][2]
Appearance	Light yellow to yellow to orange crystalline powder	[1]
Melting Point	168.0 - 173.0 °C	[1]

Solubility Profile of 1-Methoxyphenazine

The solubility of **1-methoxyphenazine** is a critical parameter for its application in solution-based assays and synthetic protocols. As a largely nonpolar molecule, its solubility is dictated by the principle of "like dissolves like."

Qualitative Solubility:

Based on its chemical structure and the general properties of phenazine derivatives, **1-methoxyphenazine** exhibits poor solubility in aqueous solutions and good solubility in various organic solvents. The presence of the methoxy group imparts some polarity, but the dominant aromatic core dictates its hydrophobic nature.

Quantitative Solubility Data:

While specific quantitative solubility data for **1-methoxyphenazine** in a range of organic solvents is not extensively documented in publicly available literature, a qualitative assessment suggests good solubility in common laboratory solvents such as:

- Dimethyl Sulfoxide (DMSO)
- N,N-Dimethylformamide (DMF)
- Ethanol
- Methanol

© 2026 BenchChem. All rights reserved.

- Chloroform
- Benzene[3]

For the related salt, 1-methoxy-5-methylphenazinium methyl sulfate (1-Methoxy PMS), a water solubility of approximately 1 mg/mL has been reported.[4] This salt form is significantly more polar, and this solubility value should not be directly extrapolated to the free base, **1-methoxyphenazine**.

Protocol for Preparing a Stock Solution:

The following is a best-practice protocol for the preparation of a **1-methoxyphenazine** stock solution for research purposes.

Materials:

- **1-Methoxyphenazine** solid
- Anhydrous DMSO or ethanol (or other suitable dry organic solvent)[5]
- Sterile microcentrifuge tubes or glass vials with PTFE-lined caps
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **1-methoxyphenazine** powder in a sterile microcentrifuge tube or vial on a calibrated analytical balance. Perform this in a well-ventilated area or a chemical fume hood.[6][7]
- Solvent Addition: Add the calculated volume of the chosen organic solvent (e.g., DMSO) to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Securely cap the tube or vial and vortex thoroughly for 1-2 minutes.

© 2026 BenchChem. All rights reserved.

- Visual Inspection: Visually inspect the solution for any undissolved particulate matter.
- Sonication (if necessary): If particulates remain, place the tube or vial in a sonicator bath for 5-10 minutes to aid dissolution. Gentle warming may also be applied, but care should be taken to avoid thermal degradation.
- Storage: Once fully dissolved, store the stock solution under the recommended conditions (see Section 3).

Storage and Stability

Proper storage of both solid **1-methoxyphenazine** and its solutions is crucial to prevent degradation and ensure the reliability of experimental results.

Solid Compound Storage:

For long-term stability, solid **1-methoxyphenazine** should be stored in a tightly sealed container in a cool, dry, and dark place.[1][8] A recommended storage temperature is at room temperature, ideally below 15°C.[1] The storage area should be well-ventilated and away from incompatible materials, particularly strong oxidizing agents.[8]

Stock Solution Storage:

Stock solutions of **1-methoxyphenazine** in organic solvents should be stored at low temperatures to minimize solvent evaporation and slow down potential degradation. Recommended storage conditions are:

- Short-term (1-2 weeks): 2-8 °C
- Long-term (months to years): -20 °C or -80 °C

Solutions should be stored in tightly sealed containers, such as glass vials with PTFE-lined caps, and protected from light. For solutions of the related compound 1-methoxy PMS, storage at -20°C for up to 6 months and at -80°C for up to a year is suggested.

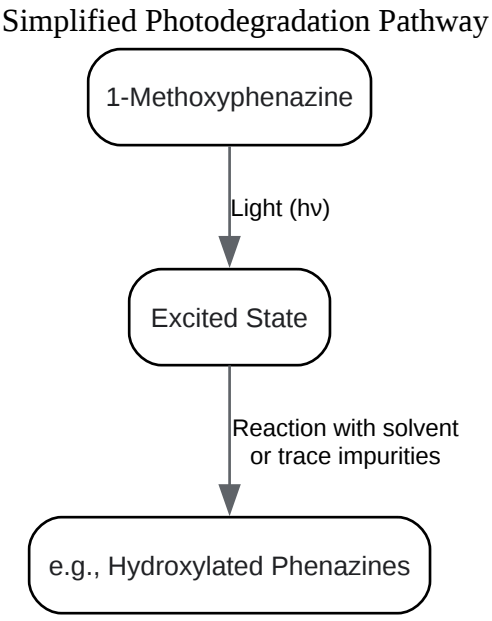
Potential Degradation Pathways

© 2026 BenchChem. All rights reserved.

As a phenazine derivative, **1-methoxyphenazine** is susceptible to degradation through several mechanisms, primarily photodegradation and oxidation.

A. Photodegradation:

Phenazine compounds are known to be photosensitive and can degrade upon exposure to light, particularly in solution.[9] This degradation can lead to discoloration and a loss of the compound's intended activity.[10] The degradation of a similar compound, phenazine-1-carboxylic acid, has been shown to be light-dependent and results in hydroxylated products.[11] It is therefore critical to handle **1-methoxyphenazine** and its solutions in a light-protected environment (e.g., using amber vials, wrapping containers in aluminum foil).



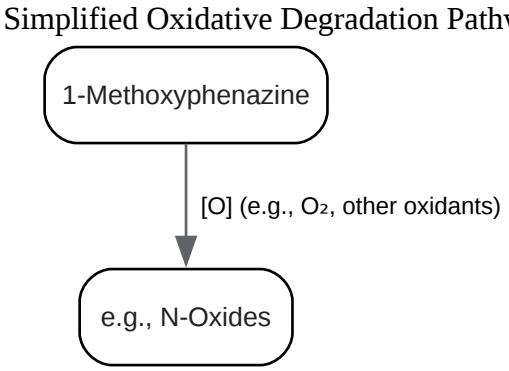
Click to download full resolution via product page

Caption: Simplified photodegradation pathway of **1-methoxyphenazine**.

B. Oxidative Degradation:

The phenazine ring system is redox-active, making it susceptible to oxidation, especially in the presence of atmospheric oxygen or other oxidizing agents.[9][12] This can lead to the formation of N-oxides or other oxidation products, altering the compound's properties.[13] Solutions, particularly in solvents that are not rigorously degassed, are more prone to oxidative degradation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Simplified oxidative degradation pathway of **1-methoxyphenazine**.

C. pH-Dependent Degradation:

The stability of phenazine solutions can be pH-dependent.[9] Both strongly acidic and basic conditions may promote hydrolysis of the methoxy group or other rearrangements of the phenazine core. For phenazine-1-carboxylic acid, stability is greater in neutral or alkaline conditions compared to acidic environments.[11]

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **1-methoxyphenazine**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[7]
- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[8]
- Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[6] [7]
- Ingestion: Do not ingest. If swallowed, seek medical attention.[8]

© 2026 BenchChem. All rights reserved.

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [14]

Conclusion

1-Methoxyphenazine is a valuable compound in various scientific disciplines. Its effective use hinges on a thorough understanding of its solubility and stability. While it is readily soluble in common organic solvents, it is sensitive to light and oxidation. By adhering to the storage and handling protocols outlined in this guide, researchers can ensure the integrity of **1-methoxyphenazine**, leading to more reliable and reproducible experimental outcomes.

References

- Peng, H., et al. (2018). Kinetics, mechanism, and identification of photodegradation products of phenazine-1-carboxylic acid. figshare. [Link]
- Ziener, U., et al. (2024). New Insights into the Photostability of Phenoxazines. ChemistryViews. [Link]
- Goll, F. D., et al. (2024). Photostability of Phenoxazine Derivatives. ResearchGate. [Link]
- Underberg, W. J. (1978). Oxidative degradation of pharmaceutically important phenothiazines I: Isolation and identification of oxidation products of promethazine. Journal of Pharmaceutical Sciences, 67(8), 1128-31. [Link]
- Hernandez, M. E., et al. (2004). Redox Reactions of Phenazine Antibiotics with Ferric (Hydr)oxides and Molecular Oxygen. Environmental Science & Technology, 38(10), 2737-2743. [Link]
- Pierson, L. S., & Thomashow, L. S. (2013). Metabolism and function of phenazines in bacteria: impacts on the behavior of bacteria in the environment and biotechnological processes. Applied Microbiology and Biotechnology, 97(14), 5997-6006. [Link]
- Pharmaffiliates. (n.d.). 1-Methoxy-5-methylphenazinium Methyl Sulfate. Pharmaffiliates. [Link]
- Organic Syntheses. (n.d.). Pyocyanine. Organic Syntheses. [Link]

© 2026 BenchChem. All rights reserved.

- Oniszczuk, A., et al. (2020). Photosensitivity Reactions Induced by Photochemical Degradation of Drugs. Pharmaceuticals, 13(12), 433. [Link]
- Abdel-Shakour, F. T., et al. (2024). Recent Advances in Phenazine Natural Products: Chemical Structures and Biological Activities. Molecules, 29(20), 4784. [Link]
- Hernandez, M. E., et al. (2004). Phenazines and Other Redox-Active Antibiotics Promote Microbial Mineral Reduction. Applied and Environmental Microbiology, 70(2), 921-928. [Link]
- PubChem. (n.d.). **1-Methoxyphenazine** methosulfate. PubChem. [Link]
- precisionFDA. (n.d.). **1-METHOXYPHENAZINE**. precisionFDA. [Link]
- PubChem. (n.d.). **1-Methoxyphenazine**. PubChem. [Link]
- Dojindo Molecular Technologies, Inc. (n.d.). Electron Mediator 1-Methoxy PMS. Dojindo Molecular Technologies, Inc. [Link]
- Organic Syntheses. (n.d.). Working with Hazardous Chemicals. Organic Syntheses. [Link]
- Organic Syntheses. (n.d.). Synthesis of 1,3-Dihydroxyphenazine. Organic Syntheses, 102, 45-59. [Link]
- That Chemist. (2022, May 25). How to Best Dry Solvents [Video]. YouTube. [Link]
- Organic Syntheses. (n.d.). Methoxyacetonitrile. Organic Syntheses. [Link]
- Semantic Scholar. (n.d.). 1-Methoxy-5-methylphenazinium methyl sulfate. Semantic Scholar. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-Methoxyphenazine | 2876-17-7 | TCI AMERICA [tcichemicals.com]
- 2. scbt.com [scbt.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. caymanchem.com [caymanchem.com]
- 5. youtube.com [youtube.com]
- 6. sigmaaldrich.cn [sigmaaldrich.cn]
- 7. fishersci.com [fishersci.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. New Insights into the Photostability of Phenoxazines - ChemistryViews [chemistryviews.org]
- 11. Item - Kinetics, mechanism, and identification of photodegradation products of phenazine-1-carboxylic acid - figshare - Figshare [figshare.com]
- 12. Redox Reactions of Phenazine Antibiotics with Ferric (Hydr)oxides and Molecular Oxygen - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Recent Advances in Phenazine Natural Products: Chemical Structures and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 14. cdn.caymanchem.com [cdn.caymanchem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methoxyphenazine: Solubility and Storage Conditions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209711/docs#an-in-depth-technical-guide-to-1-methoxyphenazine-solubility-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.